

4-Phenoxybenzoic Acid: A Technical Guide to Safety, Toxicity, and Handling

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Compound of Interest

Compound Name: 4-Phenoxybenzoic acid

Cat. No.: B045581

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Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety advice. Always consult the specific SDS for **4-Phenoxybenzoic acid** provided by the supplier and follow all applicable safety regulations.

Introduction

4-Phenoxybenzoic acid (CAS No. 2215-77-2) is an aromatic carboxylic acid with applications as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and liquid crystals for display technologies.^[1] Its molecular structure, featuring a phenoxy group attached to a benzoic acid moiety, imparts specific chemical properties that necessitate a thorough understanding of its safety and handling requirements. This guide provides a comprehensive overview of the known safety, toxicity, and handling information for **4-Phenoxybenzoic acid**, compiled from available safety data sheets and toxicological guidelines.

Hazard Identification and Classification

4-Phenoxybenzoic acid is classified as a hazardous chemical.^[2] The following tables summarize its GHS classification and associated hazard and precautionary statements.

Table 1: GHS Classification

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific target organ toxicity (single exposure)	3

Source:[2]

Table 2: Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H315	Causes skin irritation. [3]
H319		Causes serious eye irritation. [3]
H335		May cause respiratory irritation. [3]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [4]
P264		Wash face, hands and any exposed skin thoroughly after handling.
P271		Use only outdoors or in a well-ventilated area. [4]
P280		Wear protective gloves/protective clothing/eye protection/face protection. [4]
(Response)	P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [3]
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [3]
P312		Call a POISON CENTER or doctor/physician if you feel unwell.

P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	
(Storage)	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
(Disposal)	P501	Dispose of contents/container to an approved waste disposal plant.

Source:[3][4]

Toxicological Information

Detailed quantitative toxicological data for **4-Phenoxybenzoic acid**, such as oral, dermal, or inhalation LD50 and LC50 values, are not readily available in the public domain. The toxicological properties have not been fully investigated.[5] However, one source indicates a TDLo (lowest published toxic dose) for intravenous administration in rats.

Table 3: Acute Toxicity Data

Route of Exposure	Species	Value
Intravenous	Rat	TDLo: 10,711 mg/kg[4]

It is important to note that the absence of data does not imply that the substance is non-toxic. Based on its classification, it is known to cause skin, eye, and respiratory irritation.[3]

Information regarding chronic toxicity, carcinogenicity, and reproductive toxicity of **4-Phenoxybenzoic acid** is not available.

For the related compound, 4-hydroxybenzoic acid, the oral LD50 in rats is reported to be greater than 2,000 mg/kg, and it is considered to be slightly irritating to the skin and moderately irritating to the eyes.^[6] While this information may be of interest, it is crucial to understand that these values do not directly apply to **4-Phenoxybenzoic acid** due to structural differences.

Experimental Protocols for Toxicity Assessment

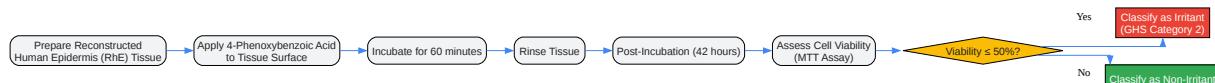
Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are used to assess the safety of chemicals. The following sections describe the general methodologies for key toxicological endpoints relevant to **4-Phenoxybenzoic acid**.

Skin Irritation Testing

The potential for a chemical to cause skin irritation is assessed using methods like the OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).^{[7][8]}

Methodology:

- **Tissue Preparation:** A reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin, is used.^[9]
- **Application of Test Substance:** A defined amount of the test substance is applied topically to the surface of the RhE tissue.^[9]
- **Exposure and Incubation:** The tissue is exposed to the substance for a specific period, typically 60 minutes, followed by rinsing and a post-incubation recovery period of 42 hours. ^{[9][10]}
- **Viability Assessment:** Cell viability is determined using a quantitative method, most commonly the MTT assay.^[9] In this assay, the mitochondrial dehydrogenase of viable cells converts the MTT reagent into a blue formazan salt, which is then extracted and measured spectrophotometrically.^[10]
- **Classification:** The substance is classified as an irritant (GHS Category 2) if the tissue viability is reduced to $\leq 50\%$ of the negative control.^{[9][11]}



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Diagram 1: Workflow for In Vitro Skin Irritation Test (OECD TG 439).

Eye Irritation Testing

The potential for a chemical to cause serious eye damage or eye irritation is evaluated using methods like the OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).[\[2\]](#)

Methodology:

- **Animal Selection and Preparation:** Healthy, adult albino rabbits are typically used for this test. [\[12\]](#) Both eyes of each animal are examined before testing to ensure there are no pre-existing injuries or irritation.[\[2\]](#)
- **Test Substance Administration:** A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[\[13\]](#)[\[14\]](#)
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application.[\[13\]](#) The degree of eye irritation is scored for the cornea, iris, and conjunctiva. The observation period can be extended up to 21 days to assess the reversibility of the effects.[\[13\]](#)[\[15\]](#)
- **Classification:** The substance is classified based on the severity and reversibility of the observed eye lesions.

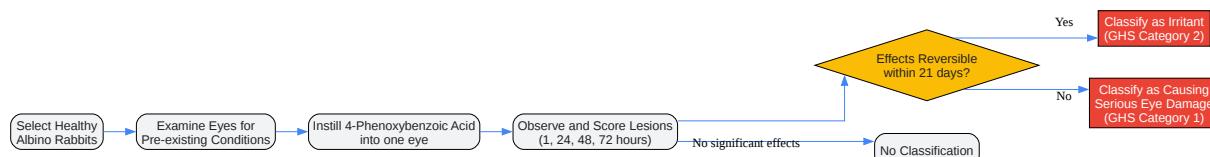
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Diagram 2: Workflow for In Vivo Eye Irritation Test (OECD TG 405).

Mutagenicity Testing

The Ames test is a widely used method to assess the mutagenic potential of a chemical.[\[16\]](#) [\[17\]](#)

Methodology:

- Bacterial Strains: Several strains of *Salmonella typhimurium* that are auxotrophic for histidine (i.e., they cannot produce their own histidine and require it for growth) are used.[\[16\]](#)
- Exposure: The tester strains are exposed to the test substance at various concentrations, both with and without a metabolic activation system (S9 fraction from rat liver).[\[16\]](#)[\[18\]](#) The S9 fraction simulates the metabolic processes that occur in mammals.[\[16\]](#)
- Incubation: The bacteria are plated on a minimal agar medium that lacks histidine.[\[17\]](#)
- Evaluation: If the test substance is a mutagen, it will cause reverse mutations in the bacteria, allowing them to synthesize their own histidine and form visible colonies.[\[17\]](#) A significant increase in the number of revertant colonies compared to the control plates indicates a mutagenic potential.[\[17\]](#)

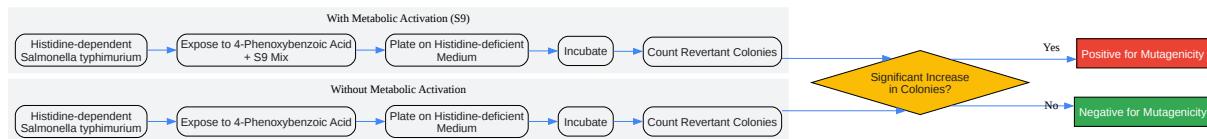
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Diagram 3: Workflow for the Ames Mutagenicity Test.

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

Engineering Controls:

- Use only outdoors or in a well-ventilated area.[2]
- Ensure adequate ventilation, especially in confined areas.
- Provide eyewash stations and safety showers close to the workstation.[19]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.

Handling:

- Avoid contact with skin, eyes, and clothing.[19]

- Avoid breathing dust.[2]
- Wash hands thoroughly after handling.[2]

Storage:

- Store in a dry, cool, and well-ventilated place.[2]
- Keep the container tightly closed.[2]
- Store locked up.[2]
- Incompatible materials to avoid include strong oxidizing agents and strong bases.[19]

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2]
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention.[2]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[2]
- Ingestion: Clean mouth with water and drink plenty of water. Get medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.
- Hazardous Combustion Products: Carbon monoxide (CO) and carbon dioxide (CO2).[19]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

Environmental Information

There is limited specific ecotoxicity data available for **4-Phenoxybenzoic acid**. It is advised to prevent its release into the environment. Do not empty into drains or allow it to contaminate ground water systems.[\[2\]](#)

Conclusion

4-Phenoxybenzoic acid is a chemical that requires careful handling due to its potential to cause skin, eye, and respiratory irritation. While detailed quantitative toxicity data are limited, the available information from safety data sheets provides a clear basis for implementing appropriate safety measures. Adherence to proper handling procedures, use of personal protective equipment, and implementation of engineering controls are crucial for minimizing risk in a laboratory or industrial setting. Further toxicological studies would be beneficial for a more comprehensive understanding of the substance's long-term health effects.

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